

Experimental protocol for using 2,3-Dimethylbenzothiazolium iodide

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Compound of Interest

Compound Name:	2,3-Dimethylbenzothiazolium iodide
CAS No.:	2785-06-0
Cat. No.:	B1594270

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An In-Depth Guide to the Experimental Use of **2,3-Dimethylbenzothiazolium Iodide**

Authored by: A Senior Application Scientist

This document provides a detailed technical guide for researchers, chemists, and drug development professionals on the experimental applications of **2,3-Dimethylbenzothiazolium iodide**. As a key heterocyclic salt, this compound serves as a versatile building block in organic synthesis and holds potential in the development of novel functional molecules. This guide moves beyond simple step-by-step instructions to explain the underlying chemical principles, ensuring that protocols are not just followed, but understood.

Introduction and Physicochemical Profile

2,3-Dimethylbenzothiazolium iodide is a quaternary ammonium salt belonging to the benzothiazole class of heterocyclic compounds.[1] The core structure consists of a benzene ring fused to a thiazole ring, with methyl groups attached to the nitrogen and the C2 carbon atom. The positive charge on the nitrogen atom significantly influences the molecule's reactivity, making it a valuable intermediate in synthetic chemistry.

The inherent properties of the benzothiazole scaffold are of significant interest, as derivatives are widely explored for their applications as fluorescent probes for bioimaging and environmental sensing.^{[2][3]} While **2,3-Dimethylbenzothiazolium iodide** itself is primarily a synthetic precursor, its structure forms the basis for these more complex functional dyes.

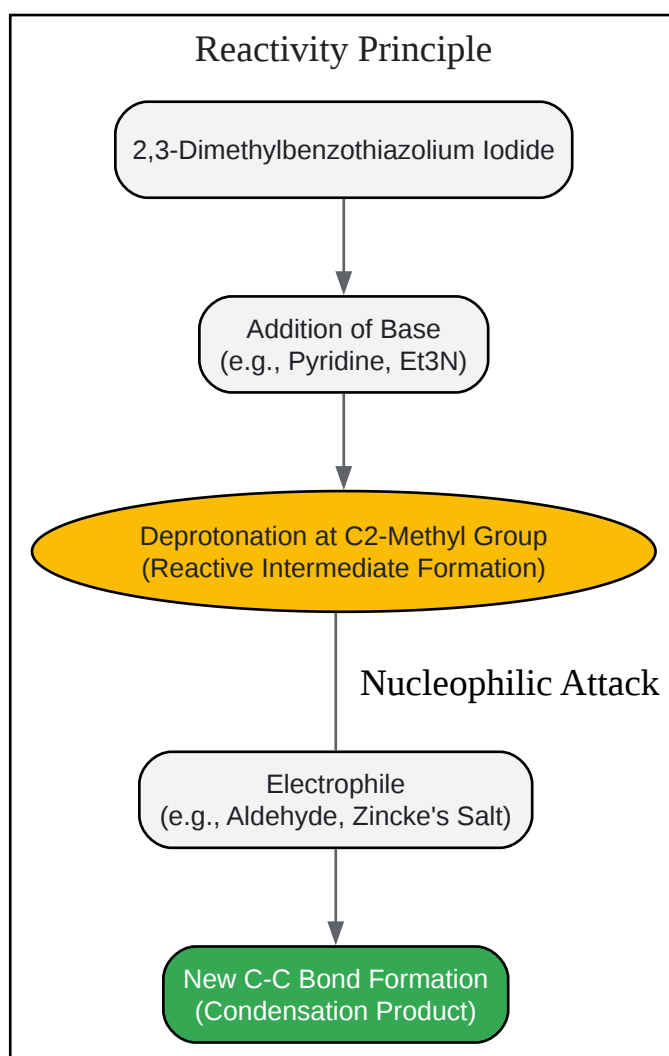
Table 1: Physicochemical Properties of **2,3-Dimethylbenzothiazolium Iodide**

Property	Value	Source
CAS Number	2785-06-0	[4][5]
Molecular Formula	C ₉ H ₁₀ INS	[4][6]
Molecular Weight	291.15 g/mol	[4]
Appearance	White to light yellow crystalline powder	
Melting Point	222 °C	
Storage Conditions	Room temperature, in a cool, dark place under an inert atmosphere. It is light and air sensitive.	[7]

Principle of Reactivity: The Activated C2-Methyl Group

The synthetic utility of **2,3-Dimethylbenzothiazolium iodide** stems from the enhanced acidity and reactivity of the protons on the C2-methyl group. The quaternization of the ring nitrogen atom creates a strong electron-withdrawing effect, making the attached methyl group susceptible to deprotonation by a base. This generates a reactive intermediate, an N-ylide or a related species, which can act as a nucleophile in various condensation reactions.

This principle allows the C2-methyl group to participate in reactions with electrophiles, such as aldehydes and activated pyridinium salts (Zincke's salts), enabling the construction of larger, more complex molecular architectures.^{[8][9]}



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Caption: Logical workflow of the activation and reaction of **2,3-Dimethylbenzothiazolium iodide**.

Core Application: Synthesis of Vinyl-Benzothiazolium Derivatives

A primary application of **2,3-Dimethylbenzothiazolium iodide** is in aldol-type condensation reactions to form vinyl-substituted benzothiazolium salts. These products are often colored and can serve as dyes or intermediates for more complex heterocyclic systems.[9] This protocol details a general procedure for the reaction with an aromatic aldehyde.

Experimental Protocol: Condensation with 3-Formylchromone

This protocol is adapted from methodologies describing the condensation of benzothiazolium salts with aldehyde-containing heterocycles.[9]

Objective: To synthesize a 2-(chromon-3-yl)ethenylbenzothiazolium salt via condensation.

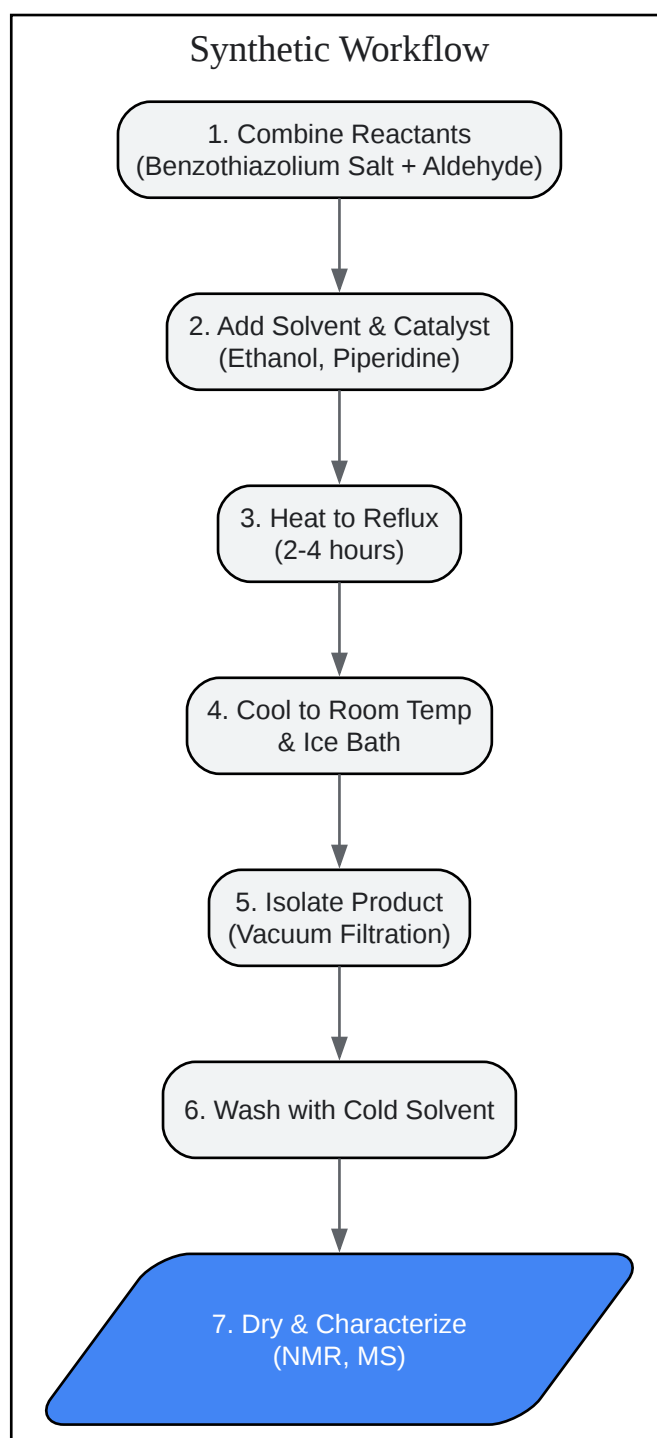
Materials:

- **2,3-Dimethylbenzothiazolium iodide** (1.0 mmol)
- 3-Formylchromone (or other suitable aromatic aldehyde) (1.0 mmol)
- Anhydrous Ethanol or Pyridine (15-20 mL)
- Piperidine or Triethylamine (catalytic amount, ~0.1 mmol)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper for vacuum filtration

Step-by-Step Procedure:

- **Reactant Setup:** To a dry 50 mL round-bottom flask, add **2,3-Dimethylbenzothiazolium iodide** (291 mg, 1.0 mmol) and the aromatic aldehyde (e.g., 3-formylchromone, 174 mg, 1.0 mmol).
 - Rationale: Ensuring the flask is dry prevents unwanted side reactions with water. Equimolar amounts of reactants are used for optimal conversion.

- Solvent Addition: Add 15 mL of anhydrous ethanol to the flask. Stir the mixture to dissolve or suspend the reactants.
 - Rationale: Ethanol is a common polar solvent for this type of condensation. For less reactive aldehydes, pyridine can be used as both the solvent and the base catalyst.[8]
- Catalyst Addition: Add a catalytic amount of piperidine (approx. 10 μ L) to the mixture.
 - Rationale: The basic catalyst is essential for deprotonating the C2-methyl group, thereby initiating the reaction.
- Reaction: Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 78°C for ethanol) with continuous stirring. Monitor the reaction for 2-4 hours.
 - Rationale: Heating increases the reaction rate. The formation of a colored precipitate often indicates product formation. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Product Isolation: After the reaction is complete, cool the mixture to room temperature. If a precipitate has formed, cool further in an ice bath for 30 minutes to maximize precipitation.
- Purification: Collect the solid product by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove unreacted starting materials and impurities.
 - Rationale: Washing with a cold solvent minimizes the loss of the desired product, which may have some solubility in the solvent.
- Drying and Characterization: Dry the product under vacuum. The structure of the resulting vinyl-benzothiazolium salt should be confirmed using analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.
 - Self-Validation: The stereochemistry of the newly formed double bond is typically trans, which can be confirmed by the large coupling constant ($J \approx 15\text{-}16$ Hz) between the vinylic protons in the ^1H NMR spectrum.[9]



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Caption: Step-by-step workflow for the synthesis of vinyl-benzothiazolium derivatives.

Prospective Application: A Scaffold for Fluorescent Probes

The benzothiazole core is a well-established fluorophore.[10] Many advanced fluorescent probes for detecting metal ions, pH changes, and biologically relevant molecules are built upon benzothiazole derivatives.[2][3][11] **2,3-Dimethylbenzothiazolium iodide** can serve as an excellent starting material for creating novel probes.

The general strategy involves modifying the C2-methyl group via the condensation reaction described above, introducing a functional group that can interact with a specific analyte. For example:

- **Metal Ion Sensing:** A chelating group (like a hydroxyl or carboxyl group) can be incorporated into the aromatic aldehyde reactant. Upon condensation, the resulting vinyl-benzothiazolium product can exhibit a change in its fluorescence properties upon binding to a metal ion like Al^{3+} . [3][11]
- **pH Sensing:** The electronic properties of the benzothiazole system are often sensitive to pH. Introducing pH-labile groups can create a probe that displays different fluorescence emission spectra under acidic or basic conditions. [2]

The development of such a probe would involve synthesizing a library of derivatives using the protocol in Section 3 and then screening their photophysical responses to various analytes.

Safety and Handling

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a lab coat, and appropriate gloves when handling **2,3-Dimethylbenzothiazolium iodide** and all associated reagents.
- **Handling:** The compound is light and air-sensitive. Store in a tightly sealed container under an inert gas like argon or nitrogen. Handle in a well-ventilated area or a chemical fume hood.
- **Toxicity:** While specific toxicity data is limited, related benzothiazolium salts can be toxic. [12] Avoid inhalation, ingestion, and skin contact. Treat as a potentially hazardous chemical.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 459121, 2,3-Dimethylbenzo[d]thiazol-3-ium iodide. Retrieved January 6, 2026, from [\[Link\]](#)
- ResearchGate. (2008). Reactions of Zincke's Salts with **2,3-Dimethylbenzothiazolium Iodide**. Retrieved January 6, 2026, from [\[Link\]](#)
- Lee, M. H., et al. (2023). Benzothiazole-Based Fluorescent Probe as a Simple and Effective Platform for Functional Mitochondria Imaging. ACS Omega, 8(29), 26235–26243. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. (2022). Modern Approaches to the Synthesis and Transformations of Practically Valuable Benzothiazole Derivatives. Molecules, 27(15), 4991. Available from: [\[Link\]](#)
- Sciforum. (2005). 2-(4H-4-Oxo-benzopyran-3-yl)benzothiazolium Salts. Retrieved January 6, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 5702697, Dithiazanine Iodide. Retrieved January 6, 2026, from [\[Link\]](#)
- MDPI. (2019). A Benzothiazole-Based Fluorescent Probe for Ratiometric Detection of Al³⁺ and Its Application in Water Samples and Cell Imaging. International Journal of Molecular Sciences, 20(23), 5993. Available from: [\[Link\]](#)
- ResearchGate. (2011). Thiazolium and Benzothiazolium Ionic Liquids. In Ionic Liquids – Classes and Properties. Retrieved January 6, 2026, from [\[Link\]](#)
- ResearchGate. (2024). Reductive dimerization of benzothiazolium salts. Retrieved January 6, 2026, from [\[Link\]](#)
- PubMed. (2019). A Benzothiazole-Based Fluorescent Probe for Ratiometric Detection of Al³⁺ and Its Application in Water Samples and Cell Imaging. International Journal of Molecular Sciences, 20(23), 5993. Available from: [\[Link\]](#)

- INIS-IAEA. (2017). A benzothiazole-based fluorescent probe for distinguishing and bioimaging of Hg 2+ and Cu 2+. Retrieved January 6, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 70712, Benzothiazolium, 3-ethyl-2,5-dimethyl-, iodide (1:1). Retrieved January 6, 2026, from [\[Link\]](#)
- MDPI. (2020). A Novel Benzothiazole-Based Fluorescent AIE Probe for the Detection of Hydrogen Peroxide in Living Cells. *Molecules*, 25(21), 5030. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. (2018). Nonthionamide Drugs for the Treatment of Hyperthyroidism: From Present to Future. *Journal of Thyroid Research*, 2018, 2048703. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. (2019). Antithyroid Drugs. *Thyroid Research*, 12, 2. Available from: [\[Link\]](#)
- Organic Syntheses. (n.d.). Methyl Iodide. Retrieved January 6, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 102222, Benzothiazolium, 3-ethyl-2-[(3-ethyl-2(3H)-benzothiazolylidene)methyl]-, iodide. Retrieved January 6, 2026, from [\[Link\]](#)

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Sources

- 1. [2,3-Dimethylbenzo\[D\]thiazol-3-ium iodide | 2785-06-0 | CAA78506 \[biosynth.com\]](#)
- 2. [Benzothiazole-Based Fluorescent Probe as a Simple and Effective Platform for Functional Mitochondria Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [mdpi.com \[mdpi.com\]](#)

- [4. 2,3-Dimethylbenzo\[d\]thiazol-3-ium iodide | C9H10INS | CID 459121 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Benzothiazolium, 2,3-dimethyl-, iodide | 2785-06-0 \[chemicalbook.com\]](#)
- [6. 2,3-DIMETHYLBENZOTHIAZOLIUM IODIDE AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [7. 2785-06-0|2,3-Dimethylbenzo\[d\]thiazol-3-ium iodide|BLD Pharm \[bldpharm.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. sciforum.net \[sciforum.net\]](#)
- [10. Modern Approaches to the Synthesis and Transformations of Practically Valuable Benzothiazole Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. A Benzothiazole-Based Fluorescent Probe for Ratiometric Detection of Al³⁺ and Its Application in Water Samples and Cell Imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Dithiazanine Iodide | C23H23IN2S2 | CID 5702697 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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